

Application Notes and Protocols: 6-Bromo-2-pyridinecarbonitrile in Materials Science

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Compound of Interest

Compound Name: **6-Bromo-2-pyridinecarbonitrile**

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Introduction

6-Bromo-2-pyridinecarbonitrile is a versatile bifunctional molecule that serves as a key building block in the synthesis of advanced materials for organic electronics. Its unique structure, featuring a bromine atom and a cyano group on a pyridine ring, allows for sequential and site-selective modifications through various cross-coupling reactions. This enables the precise tuning of electronic and photophysical properties of target molecules and polymers. This document provides detailed application notes and protocols for the use of **6-Bromo-2-pyridinecarbonitrile** in the development of materials for Organic Light-Emitting Diodes (OLEDs), with a focus on Thermally Activated Delayed Fluorescence (TADF) emitters.

Physicochemical Properties of 6-Bromo-2-pyridinecarbonitrile

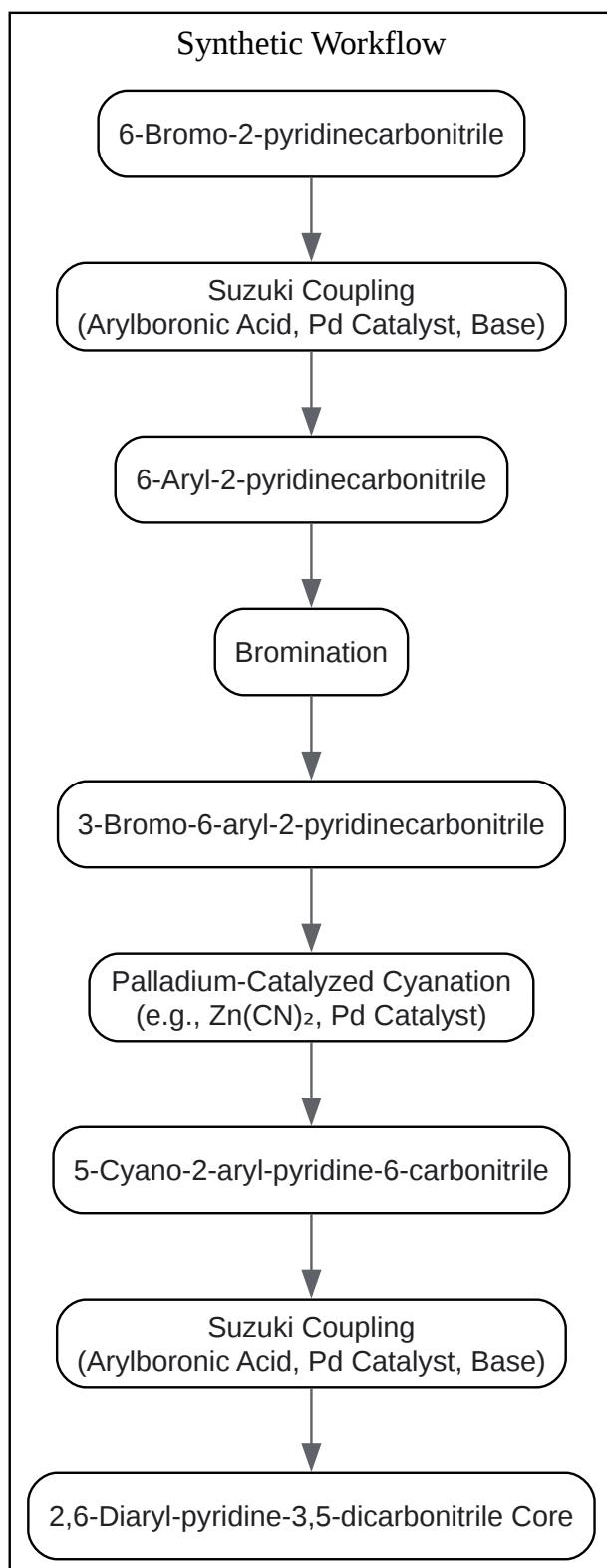
Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrN ₂	[1]
Molecular Weight	183.01 g/mol	[1]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	100-104 °C	[1]
CAS Number	122918-25-6	[1]
Solubility	Soluble in common organic solvents like DMF, THF, and Dioxane	General Knowledge

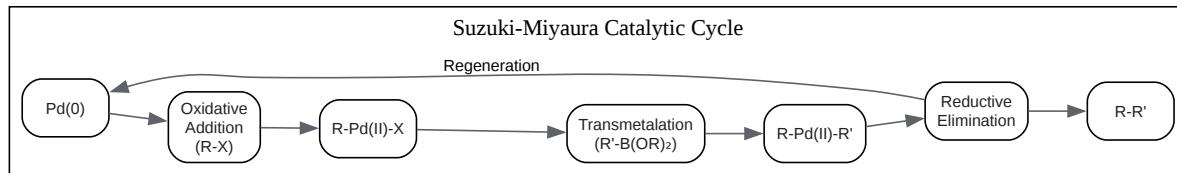
Applications in Organic Light-Emitting Diodes (OLEDs)

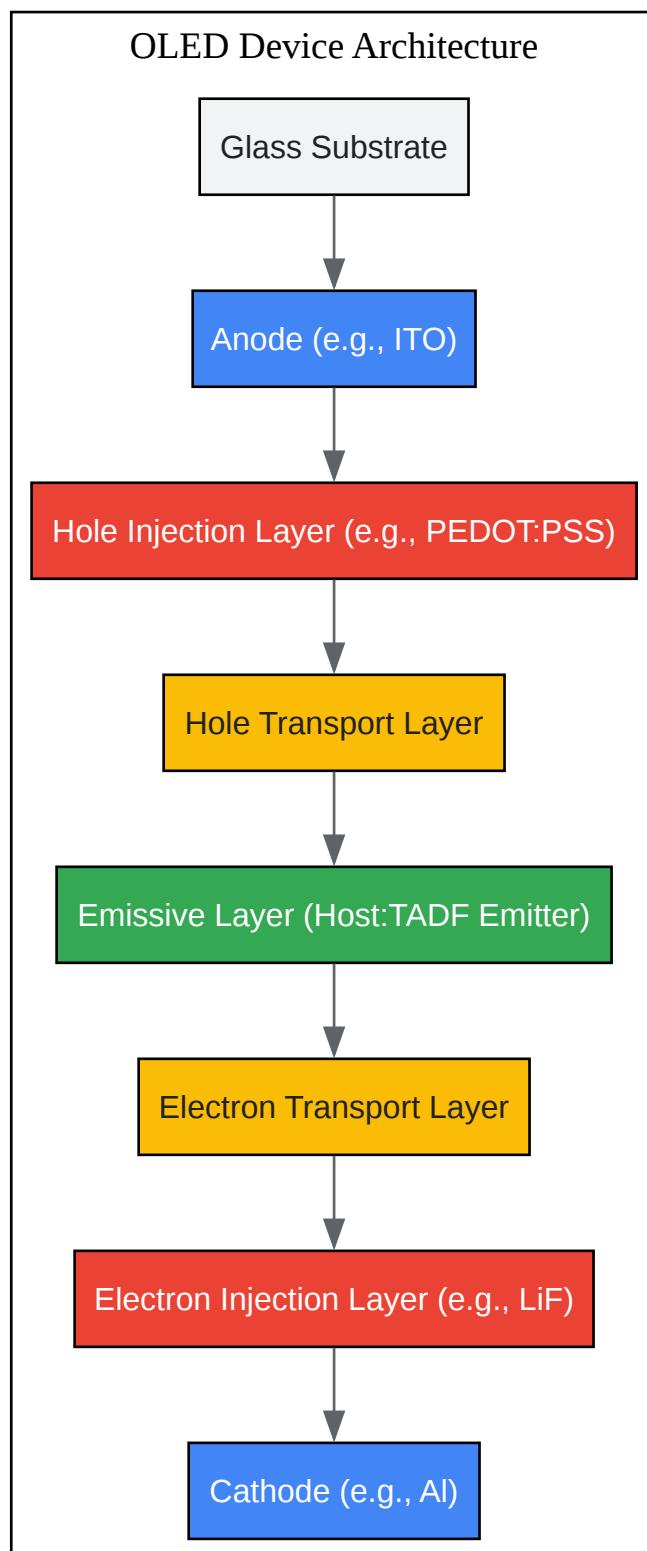
6-Bromo-2-pyridinecarbonitrile is an excellent precursor for the synthesis of pyridine-dicarbonitrile-based acceptor cores, which are central to the design of high-performance TADF emitters for OLEDs. The electron-withdrawing nature of the pyridine and dinitrile moieties facilitates the creation of molecules with a small singlet-triplet energy splitting (ΔE_{ST}), a key requirement for efficient TADF.

Proposed Synthetic Pathway to Pyridine-Dicarbonitrile Core

A plausible synthetic route to a key intermediate for TADF emitters, a 2,6-diaryl-pyridine-3,5-dicarbonitrile, starting from **6-Bromo-2-pyridinecarbonitrile** is outlined below. This pathway involves a Suzuki coupling to introduce an aryl group, followed by a palladium-catalyzed cyanation to install the second nitrile group, and a final Suzuki coupling.







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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. 2,6-Dichloropyridine-3,5-dicarbonitrile - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://PMC.ncbi.nlm.nih.gov)
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